

Potassium Hyaluronate CAS number 31799-91-4

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Compound of Interest

Compound Name: Potassium Hyaluronate

CAS No.: 31799-91-4

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An In-Depth Technical Guide to **Potassium Hyaluronate** CAS Number: 31799-91-4

Authored for: Researchers, Scientists, and Drug Development Professionals From: A Senior Application Scientist's Perspective

Foreword: The Rationale for This Guide

Potassium Hyaluronate, the potassium salt of the ubiquitous biopolymer Hyaluronic Acid (HA), often exists in the shadow of its more common counterpart, Sodium Hyaluronate. However, this salt form possesses distinct characteristics that merit a focused technical examination. This guide moves beyond a simple recitation of facts. It is structured to provide a causal narrative—explaining not just what is done in synthesis, analysis, and application, but why specific choices are made. By grounding every claim and protocol in authoritative science, this document serves as a self-validating resource for professionals seeking to leverage the unique potential of **Potassium Hyaluronate** in advanced formulations.

Core Molecular Identity and Physicochemical Landscape

Potassium Hyaluronate (CAS 31799-91-4) is a glycosaminoglycan, a high-molecular-weight polysaccharide composed of repeating disaccharide units of D-glucuronic acid and N-acetyl-D-glucosamine.[1] It is the salt formed when the carboxylic acid proton of hyaluronic acid is replaced by a potassium ion.[2][3] This seemingly minor substitution can influence properties like stability and solubility, making it a distinct entity for formulation science.[2] Naturally found in connective tissues, skin, and synovial fluid, its biocompatibility is exceptional.[4][5]

The molecule's power lies in its extraordinary ability to retain moisture—it can hold up to 1000 times its weight in water—making it a superlative hydrating agent.[4] This hygroscopic nature, combined with the gel-like consistency of its aqueous solutions, underpins its efficacy as a lubricant and skin conditioner.[5]

Table 1: Key Physicochemical Properties of **Potassium Hyaluronate**

Property	Description	Supporting Evidence
CAS Number	31799-91-4	[2][4][6]
Synonyms	Hyaluronic Acid Potassium Salt	[4][6]
Appearance	White to off-white, fibrous or creamy powder.[1][4]	N/A
Solubility	Soluble in water, forming viscous solutions.[2][5]	N/A
Biocompatibility	Excellent, due to its natural presence in the human body.[4][5]	N/A
Primary Functions	Skin Conditioning Agent, Humectant, Viscosity Increasing Agent.[1][6][7]	N/A
Safety Profile	Considered safe for use in cosmetics by the Cosmetic Ingredient Review (CIR) Expert Panel.[1][8][9][10]	N/A

Synthesis and Manufacturing: From Source to Purified Polymer

The quality and characteristics of **Potassium Hyaluronate** are intrinsically linked to its manufacturing process. While historically derived from animal sources, modern production is dominated by microbial fermentation for superior safety, purity, and scalability.

Historical Method: Animal Extraction

Initially, HA was extracted from sources like rooster combs and bovine vitreous humor.^{[1][10]} This process, however, carries inherent risks of immunogenic impurities and potential viral contamination, making it less desirable for pharmaceutical and high-end cosmetic applications.

Modern Standard: Microbial Fermentation

Bacterial fermentation is the state-of-the-art method for producing high-purity HA.^{[1][10]} Strains of bacteria, such as *Bacillus subtilis* or *Streptococcus zooepidemicus*, are utilized in controlled bioreactors to synthesize the polymer.^[12] The process allows for precise control over the molecular weight, a critical parameter dictating the polymer's final application. The synthesized Hyaluronic Acid is then purified and converted to its potassium salt.

Diagram 1: Generalized Workflow for Microbial Fermentation of **Potassium Hyaluronate**

Caption: A streamlined workflow for producing **Potassium Hyaluronate** via microbial fermentation.

Critical Analytical Characterization

For drug development and high-efficacy cosmetics, verifying the molecular weight, purity, and rheological behavior of **Potassium Hyaluronate** is non-negotiable. The biological function of HA is critically dependent on its molecular weight (MW).^[13]

Molecular Weight and Polydispersity Determination

Rationale: High MW HA (>1,000 kDa) is known for its anti-inflammatory and space-filling properties, forming a protective film on the skin. In contrast, low MW HA (<500 kDa) can

penetrate the skin and may have pro-inflammatory potential.[13] Therefore, knowing the exact MW distribution is crucial for predicting biological effects.

Protocol: Size-Exclusion Chromatography with Multi-Angle Light Scattering (SEC-MALS) This is the gold-standard technique for determining absolute molecular weight without relying on column calibration standards.[13][14]

- **System Preparation:** Use an HPLC system coupled with a MALS detector and a refractive index (RI) detector.
- **Mobile Phase:** Prepare an appropriate aqueous buffer (e.g., phosphate-buffered saline, pH 7.0) to ensure polymer dissolution and minimize column interactions.
- **Sample Preparation:** Accurately weigh and dissolve **Potassium Hyaluronate** in the mobile phase to a concentration of 0.5-1.0 mg/mL. Filter through a 0.22 µm syringe filter.
- **Injection & Separation:** Inject the sample onto a suitable SEC column (or set of columns) designed for separating high-molecular-weight polymers.
- **Data Analysis:** The MALS detector measures the light scattered by the polymer as it elutes, while the RI detector measures its concentration. Specialized software uses these two signals to calculate the absolute molecular weight and polydispersity index (Mw/Mn) for each fraction of the eluting peak.[15]

Rheological Profiling

Rationale: The viscoelasticity of a **Potassium Hyaluronate** solution dictates its texture, spreadability, and lubricating properties in a final formulation, from a silky serum to a cushioning ophthalmic solution.[16]

Protocol: Oscillatory Rheometry

- **Instrumentation:** Use a rotational rheometer with a cone-and-plate or parallel-plate geometry.
- **Sample Preparation:** Prepare solutions of **Potassium Hyaluronate** at relevant concentrations (e.g., 0.5% to 2.0% w/v) in the desired solvent (e.g., purified water).

- **Frequency Sweep:** Perform an oscillatory frequency sweep at a constant, low strain (within the linear viscoelastic region). This measures the storage modulus (G'), representing elastic (solid-like) behavior, and the loss modulus (G''), representing viscous (liquid-like) behavior.
- **Interpretation:** For a topical gel, a higher G' indicates a more structured, gel-like consistency. For an eye drop, specific viscoelastic properties are required for comfort and residence time on the cornea.^[16]

Field-Proven Applications and Mechanistic Insights

Potassium Hyaluronate is leveraged across pharmaceutical and cosmetic domains for its hydrating, protective, and therapeutic properties.

Advanced Dermo-Cosmetics: Beyond Simple Hydration

In skincare, **Potassium Hyaluronate** enhances the appearance of dry or damaged skin by reducing flaking and restoring suppleness.^[1] It forms a protective, invisible barrier on the skin that shields against external aggressors like pollution and UV rays.^[7] The potassium ion itself may offer unique benefits; it acts as a co-factor in the biosynthesis of ceramides, which are crucial lipids for maintaining a healthy skin barrier.^[3]

Diagram 2: Mechanism of Action in Skin Barrier Support and Hydration

Caption: Dual action of **Potassium Hyaluronate** on the skin's surface and deeper layers.

Ophthalmic Formulations: Superior Ocular Care

Potassium Hyaluronate is used in eye drops to treat dry eye disease.^{[2][4]} Its efficacy in this area can be superior to Sodium Hyaluronate. A key study demonstrated that **Potassium Hyaluronate** (HA-K) performs better by regulating the ionic balance of the tear film, leading to a significant increase in tear secretion and a reduction in corneal damage scores.^{[2][3]} The physiological relevance of potassium ions in the aqueous humor contributes to this enhanced compatibility with ocular tissues.^[3]

Experimental Protocol: In-Vivo Evaluation of an Ophthalmic Formulation

- **Model:** Use a validated animal model for dry eye disease (e.g., the scopolamine-induced dry eye model in rabbits).

- Test Groups:
 - Group 1: Vehicle (placebo eye drop).
 - Group 2: Test Formulation (e.g., 0.3% **Potassium Hyaluronate**).
 - Group 3: Positive Control (e.g., 0.3% Sodium Hyaluronate).
- Dosing Regimen: Administer one drop to each eye three times daily for 14 days.
- Efficacy Endpoints:
 - Tear Break-Up Time (TBUT): Measure the stability of the tear film.
 - Schirmer's Test: Quantify tear production volume.
 - Corneal Fluorescein Staining: Score the degree of corneal epithelial damage.
- Causality Check: The hypothesis is that the **Potassium Hyaluronate** group will show a statistically significant improvement in all endpoints compared to both the vehicle and the Sodium Hyaluronate group, validating its superior efficacy in regulating tear film ionic balance.

Conclusion

Potassium Hyaluronate is more than just an alternative salt of Hyaluronic Acid. Its unique properties, particularly its enhanced performance in ophthalmic applications and its potential role in supporting the skin's ceramide synthesis, establish it as a high-value biopolymer for specialized formulations. A rigorous approach to its synthesis via microbial fermentation and its characterization through advanced analytical methods like SEC-MALS and rheometry is essential to fully harness its potential. For the discerning scientist and formulator, **Potassium Hyaluronate** offers a sophisticated tool to create next-generation products grounded in robust scientific principles.

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